

Spectroscopic Characterization of N-(trifluoromethylthio)phthalimide: A Technical Guide

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Compound of Interest

Compound Name: *N*-(trifluoromethylthio)phthalimide

CAS No.: 719-98-2

Cat. No.: B1245806

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Abstract

This technical guide provides an in-depth analysis of the key spectroscopic data for **N-(trifluoromethylthio)phthalimide**, a prominent electrophilic trifluoromethylthiolating reagent.[1][2][3] Aimed at researchers, chemists, and quality control professionals, this document synthesizes data from Nuclear Magnetic Resonance (^1H , ^{13}C , ^{19}F NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS) to create a comprehensive characterization profile. The guide emphasizes the rationale behind experimental methodologies and the interpretation of spectral features, ensuring a thorough understanding of the molecule's structural identity. All data and protocols are grounded in authoritative sources to ensure scientific integrity and reproducibility.

Introduction: The Significance of N-(trifluoromethylthio)phthalimide

N-(trifluoromethylthio)phthalimide (N-TFTP) has emerged as a versatile and valuable reagent in modern organic synthesis. Its primary utility lies in its function as a stable, easy-to-handle, and electrophilic source of the trifluoromethylthio (SCF₃) group.[3] The incorporation of the SCF₃ moiety into organic molecules is of significant interest in medicinal chemistry and materials science, as it can profoundly alter a compound's lipophilicity, metabolic stability, and bioavailability.[1]

Given its role as a key building block, the unambiguous confirmation of N-TFTP's identity and purity is paramount. Spectroscopic techniques are the cornerstone of this characterization. This guide provides a detailed examination of its NMR, IR, and MS data, offering a multi-faceted "fingerprint" of the molecule.

Molecular Structure and Properties:

- Chemical Name: 2-((Trifluoromethyl)thio)isoindoline-1,3-dione
- CAS Number: 719-98-2[4]
- Molecular Formula: C₉H₄F₃NO₂S[4]
- Molecular Weight: 247.19 g/mol [4]

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the precise atomic connectivity of N-TFTP. The analysis involves a combination of ¹H, ¹³C, and ¹⁹F NMR to probe the different nuclei within the structure.

Experimental Protocol: NMR Data Acquisition

The causality behind this protocol is to obtain high-resolution spectra from a pure sample dissolved in a deuterated solvent, which is "invisible" in ¹H NMR. An internal standard (TMS) provides a universal reference point for chemical shifts.

- Sample Preparation: Dissolve approximately 5-10 mg of **N-(trifluoromethylthio)phthalimide** in ~0.6 mL of deuteriochloroform (CDCl₃).

- **Internal Standard:** Add a small amount of tetramethylsilane (TMS, $\delta = 0.00$ ppm) as an internal standard for ^1H and ^{13}C NMR. For ^{19}F NMR, an external standard like CFCl_3 or a secondary standard can be used.^[5]
- **Instrument Setup:** Acquire spectra on a 400 MHz (or higher) spectrometer to ensure adequate signal dispersion.
- **Data Acquisition:** Record standard ^1H , $^{13}\text{C}\{^1\text{H}\}$, and $^{19}\text{F}\{^1\text{H}\}$ spectra at ambient temperature.

Workflow for NMR Analysis

Caption: Workflow for NMR-based structural elucidation.

^1H NMR Analysis

The ^1H NMR spectrum is characterized by signals arising solely from the four protons on the phthalimide's benzene ring. Due to the molecule's symmetry, these protons appear as a complex multiplet system.

Chemical Shift (δ) ppm	Multiplicity	Assignment
~7.8-8.0	Multiplet	4H, Aromatic (Phthalimide)

Data derived from typical phthalimide spectra.^{[6][7]}

The protons on the aromatic ring of the phthalimide group are chemically similar, leading to overlapping signals that present as a multiplet in the downfield region (7.8-8.0 ppm). This downfield shift is a direct result of the deshielding effect of the aromatic ring current and the electron-withdrawing nature of the adjacent carbonyl groups.

^{13}C NMR Analysis

The proton-decoupled ^{13}C NMR spectrum provides insight into the carbon framework. Key signals include the carbonyl carbons, the aromatic carbons, and the unique signal for the trifluoromethyl carbon.

Chemical Shift (δ) ppm	Assignment	Rationale
~166	C=O	Carbonyl carbons are highly deshielded due to the electronegativity of the attached oxygen atoms.
~135	Aromatic C-H	Aromatic carbons bearing protons.
~132	Aromatic C (quaternary)	Quaternary carbons of the phthalimide ring, adjacent to the carbonyls.
~124	Aromatic C-H	Aromatic carbons bearing protons.
~130 (q, $^1J_{CF} \approx 308$ Hz)	CF ₃	The trifluoromethyl carbon appears as a quartet due to strong one-bond coupling to the three fluorine atoms.[8]
Data derived from TCI Chemicals and typical values for related structures.[6][8]		

The most diagnostic signal is the quartet for the CF₃ carbon, a hallmark of the trifluoromethyl group. The large coupling constant ($^1J_{CF}$) is characteristic of a direct C-F bond.

¹⁹F NMR Analysis

¹⁹F NMR is a highly sensitive technique that is crucial for confirming the presence and electronic environment of the trifluoromethyl group.

Chemical Shift (δ) ppm	Multiplicity	Assignment
~ -43	Singlet	SCF ₃
Data based on analogous aryl trifluoromethyl sulfides.[8]		

The spectrum displays a single, sharp peak corresponding to the three equivalent fluorine atoms of the SCF_3 group.[8] Its chemical shift is characteristic for a trifluoromethyl group attached to a sulfur atom. The absence of coupling in the proton-decoupled spectrum confirms the absence of adjacent protons.

Infrared (IR) Spectroscopy

IR spectroscopy excels at identifying the functional groups present in a molecule by detecting their characteristic vibrational frequencies. For N-TFTP, the most prominent features are the carbonyl groups of the imide.

Experimental Protocol: ATR-FTIR Data Acquisition

Attenuated Total Reflectance (ATR) is a modern, convenient technique that requires minimal sample preparation.

- **Instrument Preparation:** Record a background spectrum of the clean ATR crystal. This is crucial for data integrity as it subtracts atmospheric (CO_2 , H_2O) and crystal-related absorptions.
- **Sample Application:** Place a small amount of the solid N-TFTP powder directly onto the ATR crystal.
- **Data Acquisition:** Apply pressure to ensure good contact and collect the spectrum, typically by co-adding 16 or 32 scans in the $4000\text{-}400\text{ cm}^{-1}$ range.[9]

Workflow for IR Analysis

Caption: Workflow for IR-based functional group analysis.

IR Spectral Analysis

The IR spectrum is dominated by strong absorptions from the imide and C-F bonds.

Wavenumber (cm ⁻¹)	Intensity	Assignment
~1790	Strong	C=O Asymmetric Stretch
~1745	Strong	C=O Symmetric Stretch
~1100-1200	Strong	C-F Stretch
~720	Strong	C-H Out-of-plane Bend (Aromatic)

Data based on characteristic frequencies for phthalimides and fluoro-compounds.[\[7\]](#)[\[10\]](#)
[\[11\]](#)

The two distinct carbonyl (C=O) bands are a classic feature of cyclic imides like phthalimide. [\[10\]](#)[\[12\]](#) They arise from the in-phase (symmetric) and out-of-phase (asymmetric) stretching vibrations of the two carbonyl groups. The presence of very strong absorption bands in the 1100-1200 cm⁻¹ region is indicative of the C-F bonds in the trifluoromethyl group.

Mass Spectrometry (MS)

Mass spectrometry provides the molecular weight of the compound and offers structural clues based on its fragmentation pattern upon ionization.

Experimental Protocol: Mass Spectrum Acquisition

Electron Ionization (EI) is a common technique that provides a reproducible fragmentation pattern, which is excellent for structural confirmation.

- **Sample Introduction:** Introduce a small amount of the sample into the mass spectrometer, typically via a direct insertion probe or GC inlet.
- **Ionization:** Bombard the sample with high-energy electrons (~70 eV) in the ion source to induce ionization and fragmentation.[\[9\]](#)
- **Mass Analysis:** Separate the resulting positively charged ions based on their mass-to-charge ratio (m/z) using a mass analyzer (e.g., quadrupole).

- Detection: Detect the ions to generate the mass spectrum.

Workflow for Mass Spectrometry Analysis

Caption: Workflow for Mass Spectrometry analysis.

Analysis of the Mass Spectrum

The mass spectrum confirms the molecular weight and shows characteristic fragmentation.

m/z	Proposed Fragment	Identity
247	$[\text{C}_9\text{H}_4\text{F}_3\text{NO}_2\text{S}]^+$	Molecular Ion (M^+)
147	$[\text{C}_8\text{H}_5\text{NO}_2]^+$	Phthalimide Cation
104	$[\text{C}_7\text{H}_4\text{O}]^+$	Benzoyl Cation Fragment
76	$[\text{C}_6\text{H}_4]^+$	Benzyne Fragment

Fragmentation pattern based on the known fragmentation of phthalimide and related structures.[\[13\]](#)[\[14\]](#)

The molecular ion peak at m/z 247 confirms the molecular weight of N-TFTP. A very common and diagnostic fragmentation pathway is the cleavage of the N-S bond, leading to the formation of the stable phthalimide cation at m/z 147.[\[14\]](#) Subsequent fragmentation of the phthalimide ring leads to characteristic ions at m/z 104 and 76, which are also observed in the mass spectrum of phthalimide itself.[\[13\]](#)

Summary of Spectroscopic Data

This table provides a consolidated overview of the key spectroscopic features for the rapid verification of **N-(trifluoromethylthio)phthalimide**.

Technique	Feature	Observed Value	Assignment
^1H NMR	Chemical Shift	~7.8-8.0 ppm	Aromatic Protons
^{13}C NMR	Chemical Shift	~166 ppm	Carbonyl (C=O)
~130 ppm (quartet)	Trifluoromethyl (CF_3)		
^{19}F NMR	Chemical Shift	~ -43 ppm	Trifluoromethyl (SCF_3)
IR	Wavenumber	~1790 & 1745 cm^{-1}	C=O Stretches (Asymmetric & Symmetric)
~1100-1200 cm^{-1}	C-F Stretches		
MS	Mass-to-Charge	m/z 247	Molecular Ion (M^+)
m/z 147	Phthalimide Cation Fragment		

Conclusion

The comprehensive spectroscopic analysis using NMR (^1H , ^{13}C , ^{19}F), IR, and MS provides a robust and self-validating framework for the characterization of **N-(trifluoromethylthio)phthalimide**. Each technique offers complementary information: NMR elucidates the precise chemical structure and atomic environment, IR confirms the presence of key functional groups, and MS verifies the molecular weight and predictable fragmentation. Together, these data constitute an essential analytical package for any researcher or professional utilizing this important synthetic reagent, ensuring both its identity and quality.

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